

# (Iodomethyl)cyclobutane: A Technical Guide for Chemical Researchers

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## Compound of Interest

Compound Name: (Iodomethyl)cyclobutane

Cat. No.: B096553

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CAS Number: 16408-62-1 Molecular Formula: C<sub>5</sub>H<sub>9</sub>I

This technical guide provides an in-depth overview of **(Iodomethyl)cyclobutane**, a key intermediate in organic synthesis, particularly for the introduction of the cyclobutane moiety in drug discovery and development. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its synthesis, properties, and reactivity, supported by experimental protocols and data.

## Physicochemical Properties

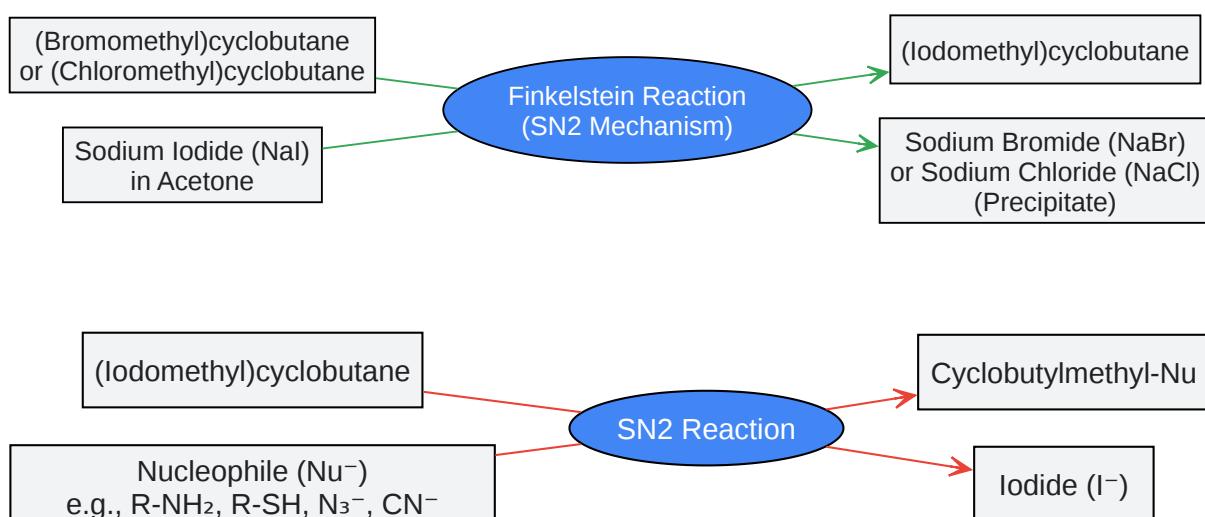
**(Iodomethyl)cyclobutane** is a halogenated cycloalkane. While extensive experimental data is not readily available in all public sources, its basic properties are summarized below.

Property	Value	Reference
CAS Number	16408-62-1	<a href="#">[1]</a>
Molecular Formula	C <sub>5</sub> H <sub>9</sub> I	<a href="#">[1]</a>
Molecular Weight	196.03 g/mol	<a href="#">[1]</a>
Density	1.768 g/cm <sup>3</sup>	<a href="#">[1]</a>
SMILES	C1CC(C1)CI	<a href="#">[1]</a>
InChI Key	FHHQLLOJOKZLST- UHFFFAOYSA-N	<a href="#">[1]</a>

## Synthesis of (Iodomethyl)cyclobutane

The primary and most efficient method for the synthesis of **(Iodomethyl)cyclobutane** is through a nucleophilic substitution reaction, specifically the Finkelstein reaction.<sup>[2][3][4]</sup> This reaction involves the conversion of a more readily available (halomethyl)cyclobutane, such as (chloromethyl)cyclobutane or (bromomethyl)cyclobutane, to the desired iodo-derivative using an iodide salt.

## General Synthetic Workflow



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## References

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- 2. Finkelstein reaction - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. SATHEE: Finkelstein Reaction [[satheejee.iitk.ac.in](http://satheejee.iitk.ac.in)]

- 4. Finkelstein Reaction [organic-chemistry.org]
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